

# stability of Calcium L-lactate pentahydrate in acidic and alkaline conditions

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## Compound of Interest

Compound Name: Calcium L-lactate pentahydrate

Cat. No.: B8254734

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## Technical Support Center: Calcium L-Lactate Pentahydrate Stability

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability of **Calcium L-Lactate Pentahydrate** in acidic and alkaline conditions.

## Frequently Asked Questions (FAQs)

Q1: What is the general stability of **Calcium L-Lactate Pentahydrate**?

**Calcium L-Lactate Pentahydrate** is a stable compound under normal storage conditions, kept in tight containers at room temperature.<sup>[1][2][3]</sup> However, it is susceptible to degradation under heat and in aqueous solutions with acidic or alkaline pH.<sup>[4][5]</sup> The primary degradation pathway is the hydrolysis of the lactate ester.

Q2: How does pH affect the stability of **Calcium L-Lactate Pentahydrate** in aqueous solutions?

Aqueous solutions of **Calcium L-Lactate Pentahydrate** are slightly alkaline, with a pH ranging from 6.0 to 8.5.<sup>[6][7]</sup> In strongly acidic or alkaline conditions, the lactate moiety can undergo hydrolysis, leading to the formation of lactic acid and other degradation products. The rate of hydrolysis is dependent on the pH and temperature of the solution.

Q3: What are the expected degradation products of **Calcium L-Lactate Pentahydrate** in acidic and alkaline conditions?

Under both acidic and alkaline conditions, the primary degradation product is expected to be lactic acid, resulting from the hydrolysis of the lactate ester. In more extreme conditions, further degradation of lactic acid could occur.

Q4: Can **Calcium L-Lactate Pentahydrate** be used in acidic or alkaline formulations?

Caution should be exercised when formulating **Calcium L-Lactate Pentahydrate** in highly acidic or alkaline conditions due to the risk of degradation. It is crucial to conduct formulation-specific stability studies to ensure the product's integrity and efficacy throughout its shelf life.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Unexpected drop in pH of a Calcium L-Lactate Pentahydrate solution.	Degradation of the lactate to lactic acid.	Verify the storage conditions and age of the solution. Prepare fresh solutions for experiments. Conduct a stability study to determine the rate of degradation under your specific conditions.
Precipitation observed in an alkaline solution containing Calcium L-Lactate Pentahydrate.	Formation of insoluble calcium salts (e.g., calcium hydroxide or calcium carbonate from atmospheric CO <sub>2</sub> ).	Ensure the pH of the solution is not excessively high. Use a buffered system if possible. Prepare solutions fresh and protect them from atmospheric carbon dioxide.
Inconsistent analytical results for Calcium L-Lactate Pentahydrate content.	Degradation of the analyte during sample preparation or analysis.	Ensure sample diluents are pH-neutral or appropriately buffered. Minimize the time between sample preparation and analysis. Validate the analytical method for stability-indicating properties.
Appearance of unknown peaks in HPLC chromatograms during stability testing.	Formation of degradation products.	Conduct forced degradation studies to identify potential degradation products. Use a validated stability-indicating HPLC method capable of separating the parent compound from all potential degradants.

## Quantitative Stability Data

The following tables provide representative data on the expected stability of **Calcium L-Lactate Pentahydrate** under forced degradation conditions. This data is based on general

principles of ester hydrolysis and should be confirmed by experimental studies.

Table 1: Stability of **Calcium L-Lactate Pentahydrate** in Acidic Conditions (0.1 M HCl) at 60°C

Time (hours)	% Degradation (Approx.)	Major Degradation Product
0	0	-
2	5	Lactic Acid
4	10	Lactic Acid
8	18	Lactic Acid
24	45	Lactic Acid

Table 2: Stability of **Calcium L-Lactate Pentahydrate** in Alkaline Conditions (0.1 M NaOH) at 60°C

Time (hours)	% Degradation (Approx.)	Major Degradation Product
0	0	-
1	8	Lactic Acid
2	15	Lactic Acid
4	28	Lactic Acid
8	50	Lactic Acid

## Experimental Protocols

### Forced Degradation Study: Acid and Base Hydrolysis

This protocol outlines a general procedure for conducting a forced degradation study of **Calcium L-Lactate Pentahydrate** in acidic and alkaline conditions, in accordance with ICH guidelines.<sup>[8]</sup>

Objective: To evaluate the stability of **Calcium L-Lactate Pentahydrate** under acidic and alkaline stress conditions and to identify potential degradation products.

## Materials:

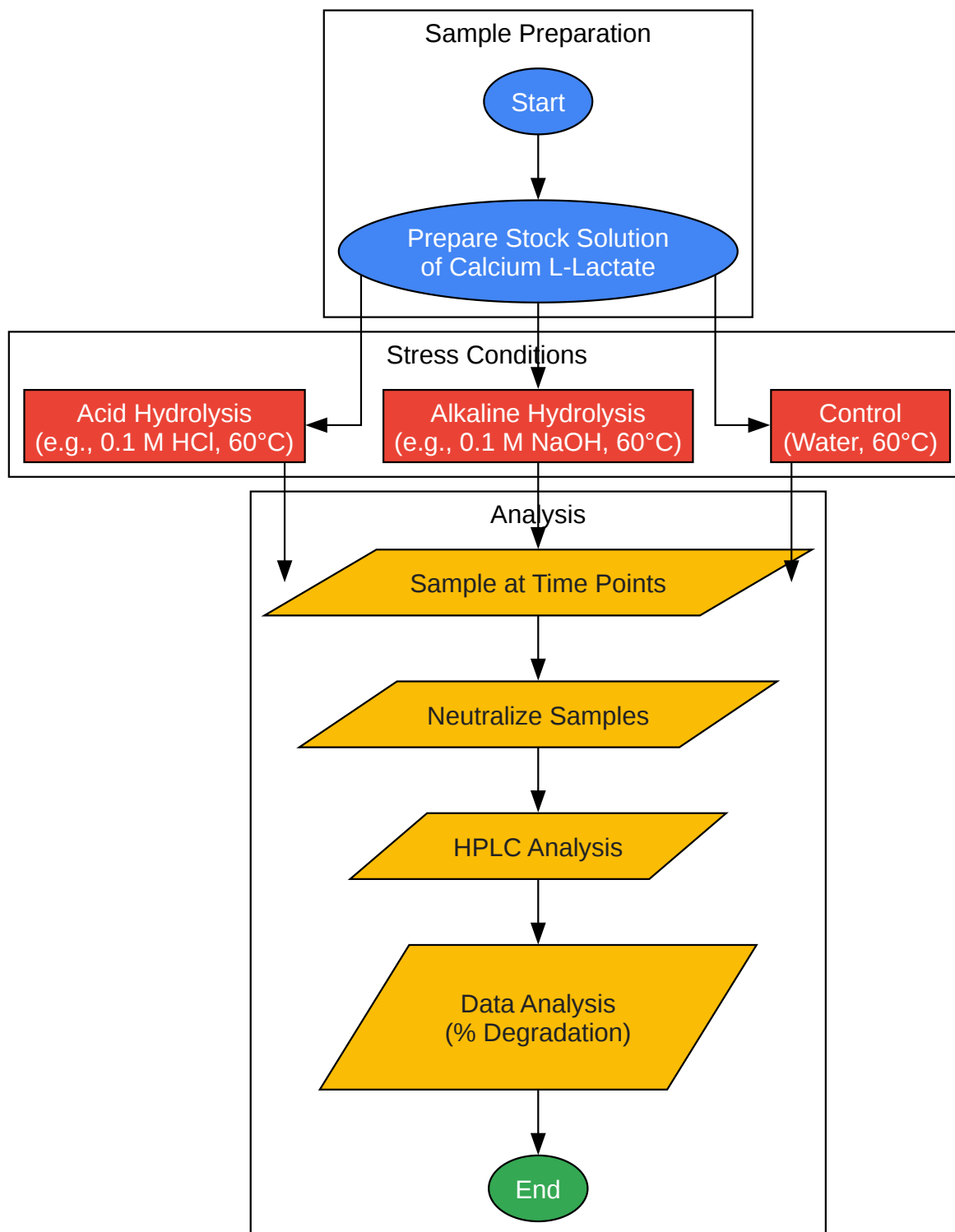
- **Calcium L-Lactate Pentahydrate**
- Hydrochloric Acid (HCl), 0.1 M
- Sodium Hydroxide (NaOH), 0.1 M
- Purified Water (HPLC grade)
- pH meter
- Volumetric flasks
- Pipettes
- Water bath or incubator
- HPLC system with a suitable column (e.g., C18) and detector (e.g., UV or RI)

## Procedure:

- **Preparation of Stock Solution:** Accurately weigh and dissolve a known amount of **Calcium L-Lactate Pentahydrate** in purified water to prepare a stock solution of a suitable concentration (e.g., 1 mg/mL).
- **Acid Hydrolysis:**
  - Transfer a known volume of the stock solution into a volumetric flask.
  - Add an equal volume of 0.1 M HCl.
  - Keep the flask in a water bath or incubator at a specified temperature (e.g., 60°C).
  - Withdraw samples at predetermined time intervals (e.g., 0, 2, 4, 8, and 24 hours).
  - Neutralize the samples with an equivalent amount of 0.1 M NaOH before dilution and HPLC analysis.

- Base Hydrolysis:
  - Transfer a known volume of the stock solution into a volumetric flask.
  - Add an equal volume of 0.1 M NaOH.
  - Keep the flask in a water bath or incubator at a specified temperature (e.g., 60°C).
  - Withdraw samples at predetermined time intervals (e.g., 0, 1, 2, 4, and 8 hours).
  - Neutralize the samples with an equivalent amount of 0.1 M HCl before dilution and HPLC analysis.
- Control Sample: Prepare a control sample by diluting the stock solution with purified water and storing it under the same temperature conditions.
- HPLC Analysis: Analyze all the samples using a validated stability-indicating HPLC method. The method should be able to separate the intact Calcium L-Lactate from its degradation products.
- Data Analysis: Calculate the percentage of degradation at each time point by comparing the peak area of the intact drug in the stressed samples to that of the control or the initial time point.

## Visualizations



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Caption: Workflow for a forced degradation study of **Calcium L-Lactate Pentahydrate**.

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- To cite this document: BenchChem. [stability of Calcium L-lactate pentahydrate in acidic and alkaline conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8254734#stability-of-calcium-l-lactate-pentahydrate-in-acidic-and-alkaline-conditions]

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